

Essential Safety and Operational Guidance for Handling Aldicarb Sulfoxide

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Compound of Interest

Compound Name: Aldicarb sulfoxide

Cat. No.: B1666835

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Aldicarb sulfoxide is a highly toxic carbamate pesticide and a metabolite of aldicarb.[1][2] It functions as a cholinesterase inhibitor and presents a significant health risk, being fatal if swallowed.[1][3] This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **Aldicarb sulfoxide** in a laboratory setting.

Hazard Identification and Classification

Aldicarb sulfoxide is classified with the following hazards:

- Acute Oral Toxicity: Fatal if swallowed.[3]
- Acute Aquatic Toxicity: Very toxic to aquatic life.

It is crucial to handle this compound with extreme caution due to its high toxicity.

Quantitative Toxicity and Exposure Data

The following table summarizes key quantitative data for Aldicarb and its related compounds. Note that specific occupational exposure limits for **Aldicarb sulfoxide** are not readily available; therefore, stringent controls are necessary to minimize any potential exposure.

Data Point	Value	Species	Reference
Aldicarb Oral LD50	29.6 mg/kg	Rat	
Aldicarb Dermal LD50	149.9 mg/kg	Rat	
Aldicarb Dermal LD50	>2,000 mg/kg	Rabbit	
Aldicarb Sulfoxide Oral LD50	0.45-1.1 mg/kg	Rat	
Aldicarb Sulfoxide Dermal LD50	20 mg/kg	Rabbit	
Aldicarb Sulfoxide NOAEL	< 6.3 µg/kg BW	Rat	
Aldicarb Sulfoxide DNEL	0.00035 µg/kg BW	Rat	

NOAEL: No-Observed-Adverse-Effect Level DNEL: Derived No-Effect Level

Operational Plan: Personal Protective Equipment (PPE)

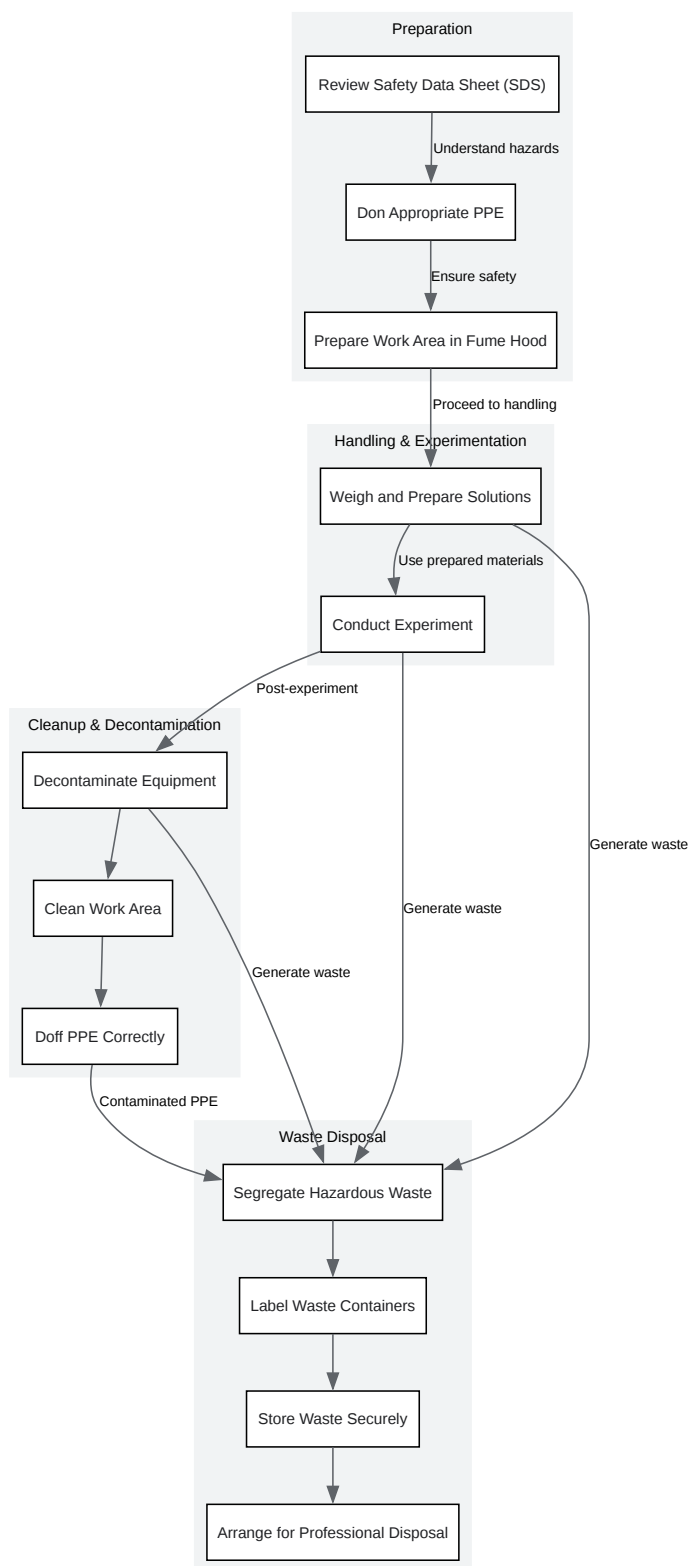
A comprehensive personal protective equipment (PPE) plan is mandatory when handling **Aldicarb sulfoxide**. The following table outlines the required PPE. All PPE should be inspected for integrity before each use.

Body Part	Required PPE	Specifications and Best Practices
Respiratory	Type P2 Respirator Cartridges	Use a properly fitted respirator. Consider a full-face respirator for enhanced protection.
Hands	Chemical-resistant gloves	Unlined nitrile or butyl rubber gloves are recommended. Avoid latex, leather, or cotton gloves. Ensure sleeves are worn over gloves.
Eyes	Chemical safety goggles and face shield	Goggles provide primary protection, while a face shield offers additional defense against splashes, especially during mixing and pouring.
Body	Chemical-resistant coveralls or lab coat	Wear a lab coat fully buttoned. For tasks with a higher risk of splashes, a waterproof spray suit or a chemical-resistant apron over coveralls is necessary.
Feet	Chemical-resistant boots	Wear long pants over boots to prevent chemicals from entering.

Logical Workflow for Handling Aldicarb Sulfoxide

The following diagram illustrates the procedural workflow for the safe handling of **Aldicarb sulfoxide**, from preparation to disposal.

Workflow for Safe Handling of Aldicarb Sulfoxide

[Click to download full resolution via product page](#)Caption: Procedural workflow for **Aldicarb sulfoxide**.

Experimental Protocols and Handling Procedures

Aldicarb sulfoxide is often used as a pesticide reference standard in analytical chemistry.

Methodologies for its detection in various matrices include:

- Liquid Chromatography-Mass Spectrometry (LC-MS/MS): For the determination in foodstuffs and honeybees.
- Gas Chromatography-Mass Spectrometry (GC/MS): Used for analysis in water samples.

General Handling Protocol:

- Preparation: Always handle **Aldicarb sulfoxide** within a certified chemical fume hood to minimize inhalation exposure.
- Weighing and Solution Preparation: Use a dedicated, clean weighing area. When preparing solutions, add the solid to the solvent to minimize dust generation.
- Spill Management:
 - Small Spills: Evacuate the area. Absorb the spill with an inert, dry material such as sand or vermiculite. Collect the material in a sealed, labeled container for hazardous waste disposal. Clean the spill area with soap and water.
 - Large Spills: Evacuate the laboratory immediately and contact your institution's emergency response team.
- First Aid:
 - Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station. Seek medical attention.
 - Ingestion: If swallowed, call a poison control center or doctor immediately.
 - Inhalation: Move the individual to fresh air.

Disposal Plan

All waste contaminated with **Aldicarb sulfoxide** must be treated as hazardous waste.

Waste Segregation and Disposal Procedures

Waste Type	Disposal Procedure
Solid Waste	Includes contaminated gloves, paper towels, and disposable labware. Place in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Collect all aqueous and solvent solutions containing Aldicarb sulfoxide in a dedicated, sealed, and labeled hazardous waste container. Do not pour down the drain.
Empty Containers	Triple rinse the container with a suitable solvent. The rinsate must be collected as hazardous liquid waste. Dispose of the container as hazardous waste.
Contaminated PPE	Disposable PPE should be discarded as solid hazardous waste after a single use. Reusable PPE must be thoroughly decontaminated before reuse.

All hazardous waste must be disposed of through a licensed professional waste disposal service in accordance with local, state, and federal regulations.

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References

- 1. Aldicarb sulfoxide | C₇H₁₄N₂O₃S | CID 15437 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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